Application Note: Preparation of Bio-Active MOFs using 7-Methylquinoline-8-Carboxylic Acid

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Compound of Interest

Compound Name:	*7-methylquinoline-8-carboxylic Acid*
CAS No.:	*70585-54-5*
Cat. No.:	*B2883823*

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Executive Summary

This guide provides a standardized protocol for synthesizing MOFs using **7-methylquinoline-8-carboxylic acid**. Unlike simple carboxylate linkers, this ligand incorporates a quinoline nitrogen donor and a steric methyl group at the 7-position.

Key Advantages:

- N,O-Chelation: The proximity of the Ring Nitrogen (N1) and the Carboxylate (C8) creates a stable 5-membered chelate ring with transition metals (Zn, Cu, Zr).
- Steric Engineering: The 7-methyl group exerts steric pressure on the 8-carboxylate, forcing a twisted conformation that prevents dense packing. This "steric bulk" is critical for maintaining permanent porosity in the framework.
- pH Responsiveness: The basicity of the quinoline nitrogen allows for pH-triggered drug release in acidic tumor microenvironments (TME).

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Ligand Chemistry & Pre-requisites

Ligand Profile

- Compound: **7-methylquinoline-8-carboxylic acid**
- Formula: $C_{11}H_9NO_2$[1][2]
- MW: 187.19 g/mol [1]
- Solubility: Soluble in DMF, DMSO, hot Ethanol. Sparingly soluble in water.
- pKa: ~4.0 (COOH), ~2.0 (Quinolinium H+).

Coordination Logic

The ligand acts as a heterotopic linker.

- Primary Mode: Bidentate chelating (

  -N,O) to a metal center.
- Secondary Mode: Bridging carboxylate (

  -O,O') connecting metal clusters.

The 7-methyl group prevents the ligand from lying perfectly flat against metal clusters, inducing defects or helical topologies that enhance drug loading capacity.

Experimental Protocols

Protocol A: Ligand Pre-treatment

Commercially available 7-Me-8-QCA often contains trace isomers (5-methyl). Purity is critical for single-crystal growth.

- Dissolution: Dissolve 1.0 g of crude ligand in 20 mL hot Ethanol (60°C).
- Filtration: Filter while hot to remove insoluble inorganic salts.

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- Recrystallization: Allow the filtrate to cool slowly to RT, then to 4°C overnight.
- Collection: Collect pale yellow needles via vacuum filtration. Dry at 80°C for 4 hours.

Protocol B: Solvothermal Synthesis of Zn-(7-Me-8-QCA) MOF

Target Application: Biocompatible Drug Carrier

Reagents:

- Zinc Nitrate Hexahydrate [$Zn(NO_3)_2 \cdot 6H_2O$]
- **7-Methylquinoline-8-carboxylic acid** (Ligand)
- Solvent: DMF / Ethanol / H_2O (4:1:1 v/v)

Step-by-Step Procedure:

- Precursor Solution:
  - Vial A: Dissolve 0.2 mmol (37.4 mg) of Ligand in 4 mL DMF. Sonicate until clear.
  - Vial B: Dissolve 0.2 mmol (59.5 mg) of $Zn(NO_3)_2 \cdot 6H_2O$ in 1 mL deionized water and 1 mL Ethanol.
- Mixing: Slowly add Solution B to Solution A under stirring. The mixture may turn slightly turbid; add drops of dilute HNO_3 if precipitate forms immediately (aim for clear solution).
- Solvothermal Reaction:
  - Transfer the mixture to a 20 mL Teflon-lined stainless steel autoclave.
  - Seal and heat at 100°C for 48 hours.
  - Cooling: Programmed cooling at 5°C/hour to Room Temperature (critical for crystal size).
- Washing & Activation:

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- Decant the mother liquor.
- Wash crystals 3x with DMF, then 3x with Ethanol.
- Solvent Exchange: Soak in absolute ethanol for 3 days, refreshing solvent daily.
- Activation: Heat under vacuum at 120°C for 12 hours to remove guest molecules.

Protocol C: Drug Loading (Model Drug: 5-Fluorouracil)

- Loading: Suspend 100 mg of activated MOF in 10 mL of aqueous 5-FU solution (1 mg/mL).
- Equilibration: Stir at room temperature for 24 hours in the dark.
- Isolation: Centrifuge at 8000 rpm for 10 min.
- Quantification: Measure the UV-Vis absorbance of the supernatant at 265 nm to calculate Loading Efficiency (LE).

Data Visualization & Workflows

Synthesis Workflow Diagram

The following diagram illustrates the critical path from ligand preparation to the final drug-loaded vehicle.

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Caption: Figure 1. Step-by-step workflow for the solvothermal synthesis and functionalization of 7-Me-8-QCA MOFs.

Coordination & Steric Logic

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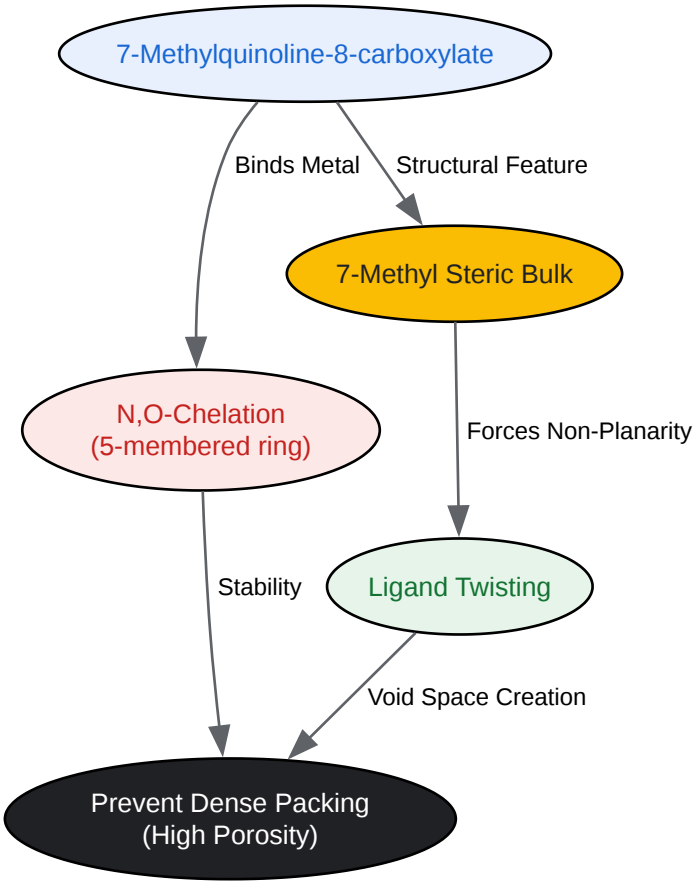
This diagram explains why this specific ligand is effective.



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Caption: Figure 2.[3] Mechanistic impact of the 7-methyl group on MOF topology and porosity.

Characterization & Expected Results

To validate your synthesis, compare your data against these expected parameters:

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Technique	Parameter	Expected Outcome	Purpose
PXRD	Low-angle peaks (2θ < 10°)	Sharp, intense peaks indicating long-range order.	Confirm crystallinity and phase purity.
TGA	Weight Loss Steps	1. <100°C: Solvent loss.2. >350°C: Ligand decomposition.	Verify thermal stability and solvent content.[4][5]
SXRD	Bond Lengths	Zn-N: ~2.05 ÅZn-O: ~1.95 Å	Confirm N,O-chelation mode.
UV-Vis	Absorption Shift	Red-shift compared to free ligand.	Confirm metal coordination.[6][7][8][9][10]
BET	Surface Area	500 - 1200 m^2/g	Verify porosity for drug loading.

Troubleshooting Guide

Issue: Amorphous Precipitate instead of Crystals

- Cause: Reaction rate too fast.
- Solution: Add a modulator (Acetic Acid, 10 eq) to slow down deprotonation. Lower temperature to 85°C.

Issue: Low Drug Loading

- Cause: Pores blocked by unremoved solvent.
- Solution: Ensure activation includes a volatile solvent exchange (Methanol/Acetone) followed by sufficient vacuum heating.

Issue: Ligand Insolubility

- Cause: 7-Me-8-QCA is hydrophobic.

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- Solution: Increase DMF ratio or add a small amount of DMSO. Ensure the solution is hot (60°C) before adding metal salt.

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